

# Personal protective equipment for handling SRS16-86

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SRS16-86

Cat. No.: B610995

[Get Quote](#)

## Essential Safety and Handling Guide for SRS16-86

Disclaimer: This document provides guidance on the safe handling of the novel ferroptosis inhibitor, **SRS16-86**, based on general laboratory safety principles for new chemical entities. As specific hazard data for **SRS16-86** is not publicly available, a comprehensive, experiment-specific risk assessment must be conducted by the user. This guide is intended to supplement, not replace, institutional safety protocols and professional judgment.

This guide provides researchers, scientists, and drug development professionals with essential safety and logistical information for the operational use and disposal of **SRS16-86**, a benzoate and pyrimidine derivative. The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

## Personal Protective Equipment (PPE)

Given the unknown toxicological profile of **SRS16-86**, a cautious approach to personal protection is paramount. The following table summarizes the recommended PPE for various laboratory activities involving this compound.

| Activity                        | Required PPE  | Recommended Additional PPE   |
|---------------------------------|---|--|
| Receiving and Unpacking         | - Standard laboratory coat-<br>Safety glasses with side shields- Nitrile gloves   | - Face shield if there is a risk of splashing  |
| Weighing and Aliquoting (Solid) | - Disposable lab coat-<br>Chemical splash goggles-<br>Double-layered nitrile gloves or Silver Shield® gloves under nitrile gloves- Use of a chemical fume hood or ventilated balance enclosure                  | - Face shield- Respiratory protection (e.g., N95 respirator) if weighing outside of a ventilated enclosure |
| Solution Preparation (Liquid)   | - Chemical-resistant lab coat-<br>Chemical splash goggles-<br>Double-layered nitrile gloves or appropriate chemical-resistant gloves (e.g., neoprene, butyl rubber)- Work within a certified chemical fume hood | - Face shield- Chemical-resistant apron  |
| In Vivo Administration          | - Disposable gown- Safety glasses with side shields- Nitrile gloves   | - Face shield if there is a risk of splashing or aerosol generation  |
| Waste Disposal                  | - Chemical-resistant lab coat or disposable gown- Chemical splash goggles- Heavy-duty, chemical-resistant gloves (e.g., nitrile, neoprene)  | - Face shield  |

General laboratory attire, including long pants and closed-toe shoes, is mandatory at all times when handling **SRS16-86**.

## Operational Plan for Safe Handling

A systematic approach to handling **SRS16-86** from receipt to disposal is critical to minimize exposure and ensure safety.

#### 1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- If the package is compromised, do not open it. Isolate the package in a chemical fume hood and contact your institution's Environmental Health and Safety (EHS) office.
- If the primary container is intact, verify that the label information matches the order details.

#### 2. Storage:

- Store **SRS16-86** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- The container should be tightly sealed and clearly labeled with the compound name, date received, and any known hazards.
- Restrict access to authorized personnel only.

#### 3. Weighing and Solution Preparation:

- All weighing of solid **SRS16-86** should be conducted in a chemical fume hood or a ventilated balance enclosure to prevent inhalation of fine powders.
- Use dedicated spatulas and weighing boats. Clean all equipment thoroughly after use.
- When preparing solutions, add the solid **SRS16-86** to the solvent slowly to avoid splashing.
- Work within a certified chemical fume hood during all solution preparation steps.

#### 4. In Vivo Administration:

- Handle all solutions of **SRS16-86** with care to avoid skin contact and aerosol generation.
- Use appropriate animal handling techniques to minimize movement and the risk of spills.

- All sharps, such as needles and syringes, must be handled with extreme caution and disposed of immediately in a designated sharps container.

## Disposal Plan

All waste contaminated with **SRS16-86** must be treated as hazardous chemical waste.

### 1. Waste Segregation:

- Solid Waste: Collect all contaminated solid waste, including gloves, disposable lab coats, weighing boats, and paper towels, in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all unused solutions and solvent rinses in a sealed, labeled, and chemical-resistant hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps Waste: Dispose of all contaminated needles, syringes, and other sharps in a puncture-resistant sharps container that is clearly labeled as hazardous chemical waste.

### 2. Container Labeling and Storage:

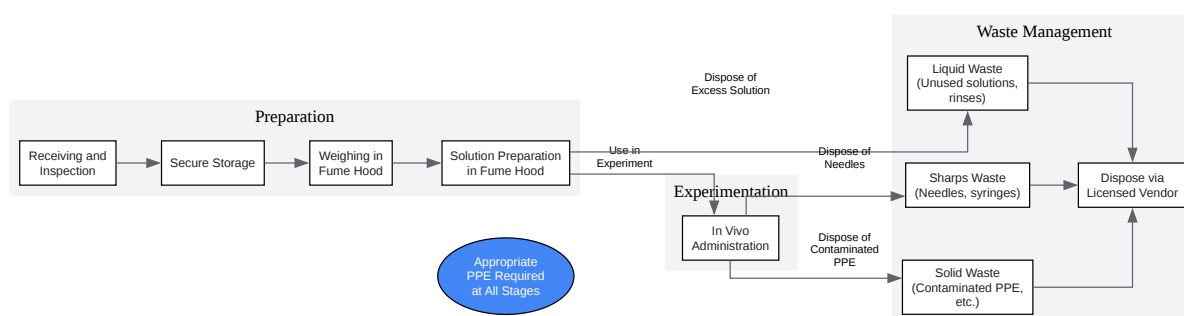
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**SRS16-86**," and a description of the contents (e.g., "Solid waste with **SRS16-86**," "Aqueous solution of **SRS16-86**").
- Keep waste containers sealed when not in use.
- Store waste containers in a designated satellite accumulation area until they are collected by the institution's EHS-approved waste disposal vendor.

### 3. Decontamination:

- Decontaminate all non-disposable equipment, such as glassware and spatulas, by rinsing with an appropriate solvent. Collect the rinse as hazardous liquid waste.
- Clean the work area (e.g., fume hood sash and surface) with a suitable solvent and absorbent pads. Dispose of the cleaning materials as solid hazardous waste.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations for handling **SRS16-86**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Personal protective equipment for handling SRS16-86]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610995#personal-protective-equipment-for-handling-srs16-86\]](https://www.benchchem.com/product/b610995#personal-protective-equipment-for-handling-srs16-86)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)